

Physicochemical Properties of 4-Pentenoic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentenoic anhydride

Cat. No.: B1597491

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4-Pentenoic anhydride, identified by the CAS Number 63521-92-6, possesses a distinct molecular structure and weight that are crucial for stoichiometric calculations in chemical reactions.^{[1][2][3]} Its IUPAC name is pent-4-enoyl pent-4-enoate.^[1]

Quantitative Data Summary

The fundamental quantitative attributes of **4-Pentenoic anhydride** are summarized in the table below for ease of reference and comparison.

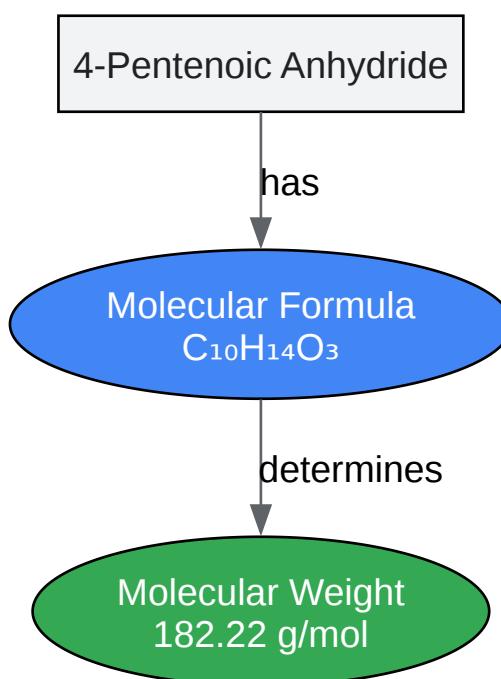
Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₃	[1] [2]
Molecular Weight	182.22 g/mol	[1] [2] [3]
Linear Formula	(H ₂ C=CHCH ₂ CH ₂ CO) ₂ O	[3]
CAS Number	63521-92-6	[1] [2] [3]

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula of **4-Pentenoic anhydride** were not available in the provided search results. These properties are typically determined through standard analytical techniques such as mass spectrometry and elemental analysis.

Logical Relationships

The relationship between the common name, molecular formula, and molecular weight of **4-Pentenoic anhydride** is a foundational concept in chemistry. The molecular formula dictates the elemental composition, which in turn determines the molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. Buy 4-Pentenoic anhydride | 63521-92-6 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 4-Pentenoic anhydride 98 63521-92-6 [sigmaaldrich.com]

- To cite this document: BenchChem. [Physicochemical Properties of 4-Pentenoic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1597491#4-pentenoic-anhydride-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1597491#4-pentenoic-anhydride-molecular-weight-and-formula)

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